

# 2-Methyl-3-butenenitrile molecular formula and weight

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## Compound of Interest

Compound Name: 2-Methyl-3-butenenitrile

Cat. No.: B095465

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## 2-Methyl-3-butenenitrile: Molecular Properties

For Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental molecular information for **2-Methyl-3-butenenitrile**, a clear yellow liquid.<sup>[1][2]</sup> The data presented is essential for various research and development applications.

## Molecular Formula and Weight

The chemical properties of **2-Methyl-3-butenenitrile** are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Identifier	Value	Source
Molecular Formula	C5H7N	PubChem[1], SIELC Technologies[3], INVISTA[2], Sigma-Aldrich, ChemBK[4]
Molecular Weight	81.12 g/mol	PubChem[1]
81.118 g/mol	SIELC Technologies[3], INVISTA[2], Sigma-Aldrich	
CAS Number	16529-56-9	PubChem[1], SIELC Technologies[3], INVISTA[2], Sigma-Aldrich, ChemBK[4]

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## References

- 1. 2-Methyl-3-butenenitrile | C5H7N | CID 27909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dytek® 2M3BN | 2-Methyl-3-Butenenitrile - Dytek [dytek.invista.com]
- 3. 2-Methyl-3-butenenitrile | SIELC Technologies [sielc.com]
- 4. chembk.com [chembk.com]
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